

A Technical Guide to the Spectroscopic Data of Pyrazole Carboxylates

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Compound of Interest

Compound Name: *Methyl 5-methyl-4-nitro-1H-pyrazole-3-carboxylate*

CAS No.: 27116-86-5

Cat. No.: B1624462

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

Pyrazole carboxylates are a cornerstone in medicinal chemistry and drug discovery, forming the structural core of numerous therapeutic agents. The precise and unambiguous characterization of these heterocyclic compounds is paramount for advancing research and development. This in-depth technical guide provides a comprehensive overview of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the structural elucidation of pyrazole carboxylates. This document synthesizes technical data with field-proven insights to explain the causality behind experimental choices and provides detailed, self-validating protocols.

The Strategic Importance of Spectroscopic Characterization

The isomeric and substitution patterns of the carboxylate group on the pyrazole ring profoundly influence the molecule's physicochemical properties, biological activity, and pharmacokinetic profile. Therefore, a robust and multi-faceted spectroscopic approach is not merely a procedural step but a foundational component of molecular design and discovery in this chemical class. This guide will navigate the nuances of interpreting NMR, IR, and MS data to distinguish between isomers and confirm the identity and purity of synthesized pyrazole carboxylates.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity and chemical environment of atoms within a molecule. For pyrazole carboxylates, both ^1H and ^{13}C NMR are indispensable for confirming the substitution pattern on the pyrazole ring.

Causality in NMR Spectral Features of Pyrazole Carboxylate Isomers

The position of the carboxylate group (at C3, C4, or C5) and any substituents on the nitrogen or carbon atoms of the pyrazole ring creates a unique electronic environment that directly impacts the chemical shifts (δ) and coupling constants (J) of the ring protons and carbons.

Key Diagnostic Regions in ^1H NMR:

- **Pyrazole Ring Protons:** The chemical shifts of the protons directly attached to the pyrazole ring are highly diagnostic. The electron-withdrawing nature of the carboxylate group deshields adjacent protons, causing them to resonate at a lower field (higher ppm).
- **N-H Proton:** In N-unsubstituted pyrazoles, the N-H proton typically appears as a broad singlet at a downfield chemical shift (often >10 ppm) and may exchange with deuterium in solvents like D_2O or CD_3OD , leading to its disappearance from the spectrum.
- **Ester Protons:** The protons of the ethyl or methyl group of the carboxylate ester will show characteristic multiplets (e.g., a quartet for the $-\text{OCH}_2-$ and a triplet for the $-\text{CH}_3$ of an ethyl ester) at specific chemical shifts.

Comparative ^1H and ^{13}C NMR Data for Ethyl Pyrazolecarboxylate Isomers:

Compound	^1H NMR Chemical Shifts (δ , ppm)	^{13}C NMR Chemical Shifts (δ , ppm)
Ethyl Pyrazole-3-carboxylate	H4: ~6.8 ppm (d), H5: ~7.7 ppm (d), -OCH ₂ -.: ~4.4 ppm (q), -CH ₃ : ~1.4 ppm (t)	C3: ~162 ppm, C4: ~111 ppm, C5: ~139 ppm, -OCH ₂ -.: ~61 ppm, -CH ₃ : ~14 ppm
Ethyl Pyrazole-4-carboxylate	H3/H5: ~8.1 ppm (s), -OCH ₂ -.: ~4.3 ppm (q), -CH ₃ : ~1.3 ppm (t)[1]	C3/C5: ~139 ppm, C4: ~115 ppm, C=O: ~163 ppm, -OCH ₂ -.: ~60 ppm, -CH ₃ : ~14 ppm
Ethyl Pyrazole-5-carboxylate	H3: ~7.6 ppm (d), H4: ~6.9 ppm (d), -OCH ₂ -.: ~4.4 ppm (q), -CH ₃ : ~1.4 ppm (t)	C3: ~140 ppm, C4: ~110 ppm, C5: ~145 ppm, C=O: ~161 ppm, -OCH ₂ -.: ~61 ppm, -CH ₃ : ~14 ppm

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.

Experimental Protocol for NMR Analysis

A standardized protocol ensures reproducibility and high-quality data.

Sample Preparation:

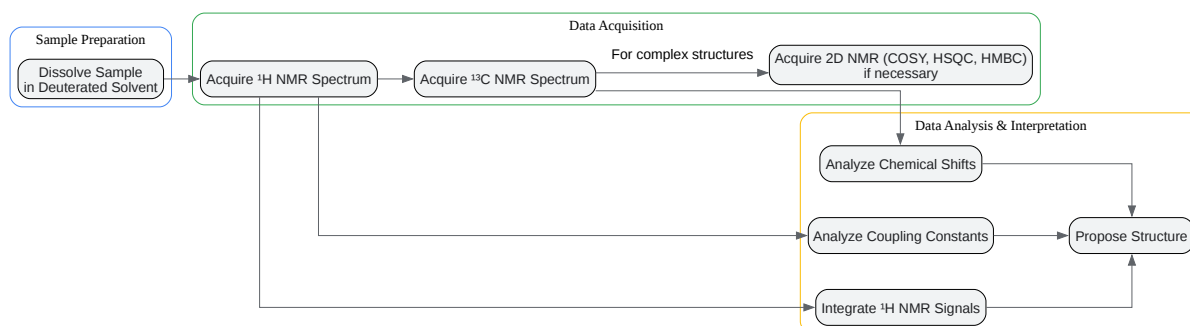
- Weigh 5-10 mg of the pyrazole carboxylate sample.
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Transfer the solution to a clean, dry 5 mm NMR tube.

Instrumental Parameters (for a 400 MHz spectrometer):

- ^1H NMR:

- Pulse Program: Standard single-pulse (zg30).
- Number of Scans: 16-32.
- Relaxation Delay: 1-2 seconds.
- Acquisition Time: 3-4 seconds.
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled pulse program (zgpg30).
 - Number of Scans: 1024 or more to achieve adequate signal-to-noise.
 - Relaxation Delay: 2-5 seconds.

Workflow for NMR-based Structural Elucidation



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Caption: Workflow for NMR-based structural elucidation of pyrazole carboxylates.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. For pyrazole carboxylates, it is particularly useful for confirming the presence of the ester carbonyl group and the N-H bond in N-unsubstituted derivatives.

Characteristic IR Absorption Bands

The vibrational frequencies of specific bonds provide a molecular fingerprint.

Functional Group	Characteristic Absorption (cm^{-1})	Intensity	Notes
N-H Stretch	3100 - 3500	Medium, often broad	Present in N-unsubstituted pyrazoles; broadening is due to hydrogen bonding.
C-H Stretch (Aromatic)	3000 - 3100	Medium to weak	Corresponds to the C-H bonds of the pyrazole ring.
C=O Stretch (Ester)	1700 - 1750	Strong	This is a key diagnostic peak for the carboxylate group. [2][3] Its exact position can be influenced by conjugation.
C=N and C=C Stretch	1400 - 1650	Medium to weak	Vibrations of the pyrazole ring.
C-O Stretch (Ester)	1000 - 1300	Strong	Two distinct C-O stretches are expected for an ester. [3]

Experimental Protocol for IR Analysis (KBr Pellet Method)

The KBr pellet method is a common technique for analyzing solid samples.[4][5][6][7][8]

Sample Preparation:

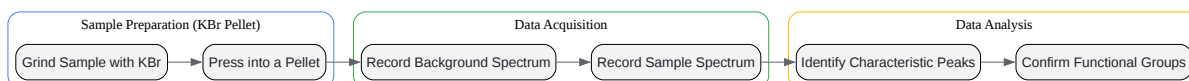
- Thoroughly grind 1-2 mg of the pyrazole carboxylate sample with approximately 100-200 mg of dry, spectroscopy-grade potassium bromide (KBr) using an agate mortar and pestle.[4]
- The mixture should be a fine, homogeneous powder.

- Transfer the powder to a pellet die.
- Apply pressure (typically 8-10 tons) using a hydraulic press to form a thin, transparent pellet. [4]
- Carefully remove the pellet from the die and place it in the sample holder of the IR spectrometer.

Data Acquisition:

- Record a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder and record the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

IR Spectroscopy Workflow



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Caption: Workflow for IR analysis of pyrazole carboxylates using the KBr pellet method.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and valuable structural information through the analysis of its fragmentation patterns. Electrospray ionization (ESI) is a soft ionization technique well-suited for pyrazole carboxylates.

Fragmentation Patterns of Pyrazole Carboxylates

The fragmentation of pyrazoles in the mass spectrometer is influenced by the position of the substituents.

Common Fragmentation Pathways:

- **Loss of the Ester Group:** A common fragmentation involves the cleavage of the ester group, either as a whole or in parts (e.g., loss of -OR or -COOR).
- **Ring Cleavage:** The pyrazole ring can undergo characteristic cleavage, often involving the loss of N₂ or HCN.^[9] The specific fragmentation pattern can help to distinguish between isomers.

Hypothetical Fragmentation Comparison of Ethyl Pyrazolecarboxylate Isomers (M⁺):

Isomer	Key Fragments (m/z)	Interpretation
Ethyl Pyrazole-3-carboxylate	[M-OC ₂ H ₅] ⁺ , [M-COOC ₂ H ₅] ⁺ , fragments from ring opening	Loss of the ethoxy group, loss of the entire ester group.
Ethyl Pyrazole-4-carboxylate	[M-H] ⁺ , [M-C ₂ H ₄] ⁺ (from ethyl ester), subsequent loss of CO	Loss of a hydrogen atom, McLafferty rearrangement, loss of carbon monoxide.
Ethyl Pyrazole-5-carboxylate	Similar to 3-carboxylate, but with potentially different relative abundances of fragments.	Fragmentation is influenced by the proximity of the ester to the N-H group.

Experimental Protocol for Direct Infusion ESI-MS

Direct infusion is a rapid method for obtaining a mass spectrum of a relatively pure sample.^[10]
^[11]

Sample Preparation:

- Prepare a stock solution of the pyrazole carboxylate in a suitable solvent (e.g., methanol, acetonitrile) at a concentration of approximately 1 mg/mL.

- Dilute the stock solution with the same solvent to a final concentration of 1-10 µg/mL.[1]
- A small amount of formic acid (0.1%) can be added to the final solution to promote protonation and the formation of $[M+H]^+$ ions in positive ion mode.

Data Acquisition:

- Infuse the sample solution into the ESI source of the mass spectrometer at a constant flow rate (e.g., 5-10 µL/min) using a syringe pump.
- Acquire the mass spectrum in either positive or negative ion mode, depending on the analyte's properties. For pyrazole carboxylates, positive ion mode is generally preferred to observe the $[M+H]^+$ ion.
- Acquire data over a mass range that includes the expected molecular weight of the compound.

Mass Spectrometry Analysis Workflow



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Caption: Workflow for mass spectrometry analysis of pyrazole carboxylates.

Conclusion: An Integrated Approach to Structural Verification

The robust characterization of pyrazole carboxylates relies on the synergistic use of NMR, IR, and MS. Each technique provides a unique piece of the structural puzzle, and together they offer a high degree of confidence in the identity and purity of the compound of interest. By understanding the principles behind the data and adhering to standardized experimental

protocols, researchers can ensure the integrity of their results and accelerate the discovery and development of novel pyrazole-based molecules.

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